

A Technical Guide to the Molecular Weight of 4-Cumylphenol

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Compound of Interest

Compound Name: 4-Cumylphenol

Cat. No.: B167074

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This technical guide provides a comprehensive overview of the molecular weight of **4-Cumylphenol**, tailored for researchers, scientists, and professionals in drug development. This document outlines the compound's chemical properties, experimental protocols for molecular weight determination, and a logical visualization of its molecular weight calculation.

Core Properties of 4-Cumylphenol

4-Cumylphenol, also known as 4-(2-Phenylisopropyl)phenol, is an organic compound with the chemical formula $C_{15}H_{16}O$.^[1] It is a solid at room temperature and sees use as a chain terminator in the production of polycarbonates and in the manufacturing of phenolic resins.

Table 1: Quantitative Data for **4-Cumylphenol**

Property	Value	Source
Molecular Formula	$C_{15}H_{16}O$	^[1] ^[2]
Average Molecular Weight	212.29 g/mol	^[1] ^[3]
Monoisotopic Mass	212.120115 Da	
CAS Number	599-64-4	

Table 2: Atomic Composition and Molecular Weight Calculation

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	15	12.011	180.165
Hydrogen	H	16	1.008	16.128
Oxygen	O	1	15.999	15.999
Total	32	212.292		

Experimental Determination of Molecular Weight

The molecular weight of an organic compound like **4-Cumylphenol** is most accurately determined using mass spectrometry. This technique measures the mass-to-charge ratio (m/z) of ionized molecules. Gas Chromatography-Mass Spectrometry (GC-MS) is a particularly effective method for the analysis of **4-Cumylphenol**.

Experimental Protocol: Molecular Weight Determination by GC-MS

This protocol provides a generalized workflow for the determination of **4-Cumylphenol**'s molecular weight.

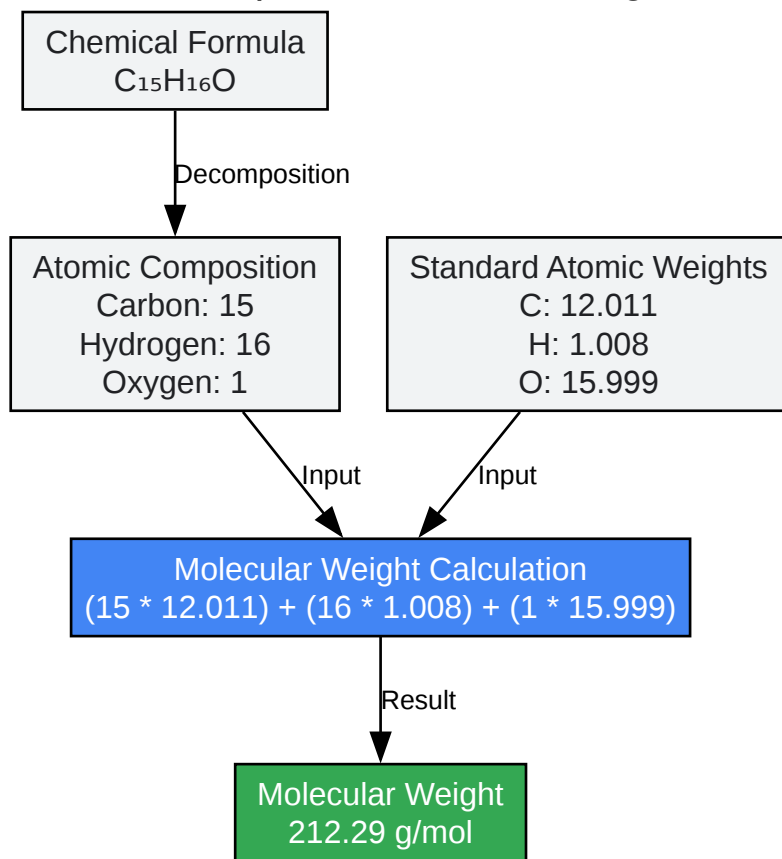
- Sample Preparation:
 - Dissolve a small, accurately weighed sample of **4-Cumylphenol** in a suitable volatile organic solvent, such as methanol or acetonitrile.
 - Prepare a series of dilutions to find an optimal concentration for analysis.
- Gas Chromatography (GC) Separation:
 - Inject a small volume (typically 1 μL) of the prepared sample solution into the GC system.
 - The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column.

- The column separates **4-Cumylphenol** from any impurities based on its boiling point and interactions with the column's stationary phase.
- Ionization:
 - As **4-Cumylphenol** elutes from the GC column, it enters the ion source of the mass spectrometer.
 - Electron Ionization (EI) is a common method where high-energy electrons bombard the molecule, causing it to lose an electron and form a positively charged molecular ion (M^+).
- Mass Analysis:
 - The ionized molecules are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection and Data Analysis:
 - A detector records the abundance of ions at each m/z value.
 - The resulting mass spectrum will show a peak corresponding to the molecular ion. For **4-Cumylphenol**, this will appear at an m/z of approximately 212.
 - The peak with the highest m/z value that is not an isotopic peak is typically the molecular ion peak, which directly indicates the molecular weight of the compound.

Visualization of Molecular Weight Calculation

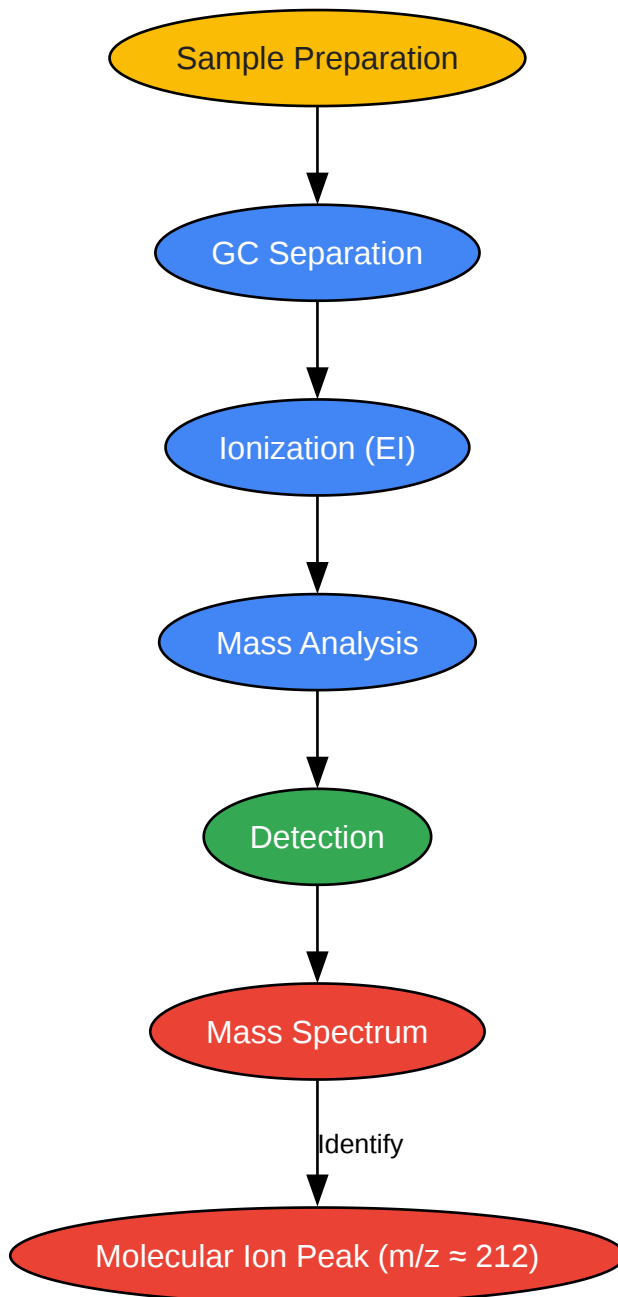
The following diagrams illustrate the logical workflow for calculating the molecular weight of **4-Cumylphenol** from its chemical formula and the experimental workflow for its determination.

Logical Relationship for Molecular Weight Calculation

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Caption: Molecular weight calculation workflow for **4-Cumylphenol**.

Experimental Workflow for Molecular Weight Determination



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Caption: GC-MS workflow for determining the molecular weight of **4-Cumylphenol**.

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References

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